

Structural Elucidation of Adefovir Phosphate Triethylamine Salt

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Compound of Interest

Compound Name:	Adefovir Phosphate Triethylamine Salt
CAS No.:	1346603-45-9
Cat. No.:	B585400

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Technical Guide for Analytical Characterization Executive Summary & Chemical Context[1][2][3][4] [5][6][7][8][9]

In the development of acyclic nucleoside phosphonate (ANP) antivirals, distinguishing between the parent phosphonate (Adefovir/PMEA) and its phosphorylated metabolites is critical. Adefovir Phosphate (PMEA_p) represents the monophosphorylated species, which mimics a nucleoside diphosphate (NDP) in biological systems.

The Triethylamine (TEA) salt form is frequently generated during ion-exchange purification or HPLC isolation using TEAA (Triethylammonium acetate) buffers. Structural elucidation must confirm three distinct features:

- The Adefovir Core: The adenine base linked to the phosphonomethoxyethyl ether.
- The Phosphate Extension: The presence of a P-O-P (phosphono-phosphate) anhydride bond, distinguishing it from Adefovir (PMEA).

- The Counter-Ion Stoichiometry: The molar ratio of Triethylamine to the drug substance.

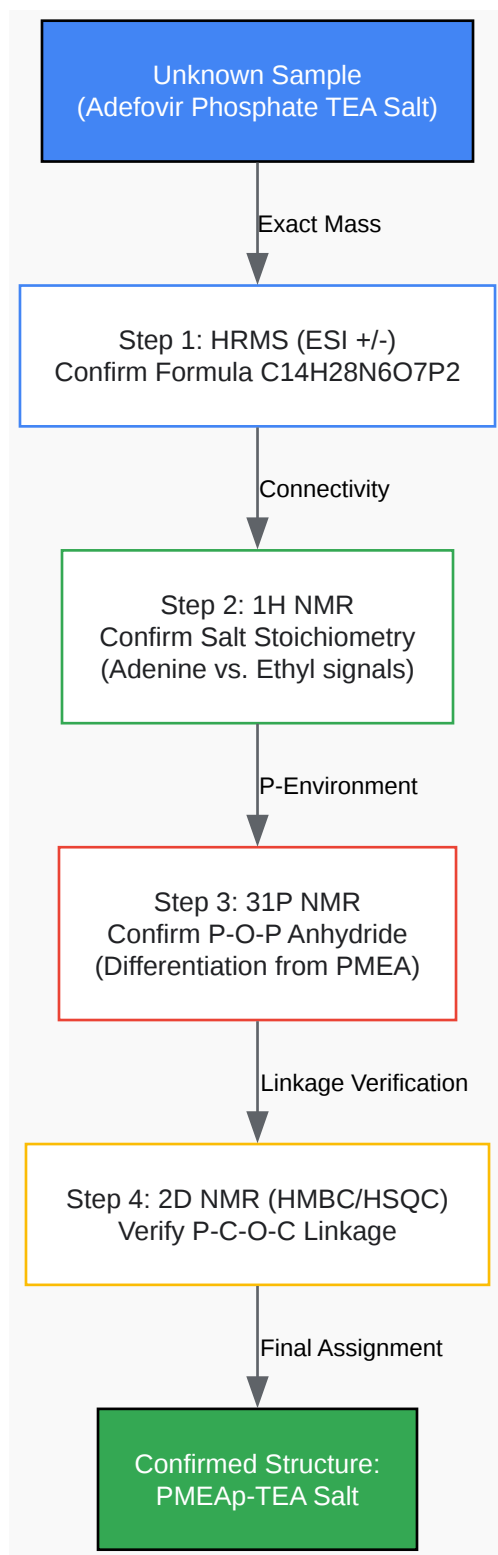
Target Compound Profile

Feature	Specification
Common Name	Adefovir Phosphate Triethylamine Salt
Chemical Name	9-[2-(phosphonomethoxy)ethyl]adenine monophosphate, triethylammonium salt
Molecular Formula	$C_{14}H_{28}N_6O_7P_2$ (assuming 1:1 salt stoichiometry for the mono-anion)
Molecular Weight	~454.36 g/mol (Free Acid: ~353.2 g/mol + TEA: 101.19 g/mol)
Key Structural Motif	P(V)-O-P(V) Anhydride Linkage (Phosphonate-Phosphate)

Analytical Strategy: The Elucidation Workflow

The elucidation process follows a subtractive logic, isolating the cation (TEA) from the anion (Adefovir Phosphate) and verifying the linkage between the two phosphorus centers.

Diagram 1: Elucidation Logic Flow



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Caption: Logical workflow for the structural confirmation of nucleotide analog salts.

Detailed Elucidation Protocols

Phase 1: High-Resolution Mass Spectrometry (HRMS)

Objective: Validate the elemental composition and confirm the presence of the phosphate extension.

- Method: ESI-Q-TOF (Electrospray Ionization Quadrupole Time-of-Flight).
- Polarity: Negative Mode (ESI-) is preferred for the phosphate anion; Positive Mode (ESI+) for the TEA counter-ion.

Expected Data:

- ESI(-): The parent ion will correspond to the free acid anion $[M-H]^-$.
 - Target m/z : 352.045 (Calculated for $C_8H_{12}N_5O_7P_2^-$).
 - Note: Adefovir (PMEA) would appear at m/z 272. The shift of +80 Da (HPO_3) confirms the "Phosphate" addition.
- ESI(+): Dominant peak at m/z 102.13 corresponding to $[Et_3NH]^+$ (Triethylammonium).

Phase 2: 1H NMR Spectroscopy (Stoichiometry & Core)

Objective: Confirm the integrity of the Adefovir core and calculate the molar ratio of TEA.

- Solvent: D_2O (Deuterium Oxide) is recommended to prevent overlap of hydroxyl protons and ensure solubility of the salt.
- Reference: TMSP (0.00 ppm).

Critical Assignments (D_2O , 400 MHz):

Moiety	Proton (H)	Multiplicity	Chemical Shift (δ ppm)	Integration (Expected)
Adenine	H-8	Singlet	8.35	1H
Adenine	H-2	Singlet	8.18	1H
Linker	N-CH ₂	Triplet	4.40	2H
Linker	O-CH ₂ (Ether)	Triplet	3.95	2H
Linker	P-CH ₂ (Phosphonate)	Doublet ($^2J_{HP}$)	3.65	2H
TEA (Salt)	N-CH ₂ -CH ₃	Quartet	3.19	6H (per TEA mol)
TEA (Salt)	N-CH ₂ -CH ₃	Triplet	1.27	9H (per TEA mol)

Protocol for Stoichiometry Calculation: Integrate the Adenine H-8 singlet (set to 1.00). Compare against the TEA methyl triplet (~1.27 ppm).

- If Integral $\approx$ 9.0, Salt is 1:1.
- If Integral $\approx$ 18.0, Salt is 1:2 (Bis-triethylammonium).
- Insight: For the monophosphate (PMEAp), a 1:1 or 1:2 ratio is common depending on pH during isolation.

Phase 3: ³¹P NMR (The "Smoking Gun")

Objective: Differentiate Adefovir (Phosphonate) from Adefovir Phosphate (Phosphonophosphate anhydride).

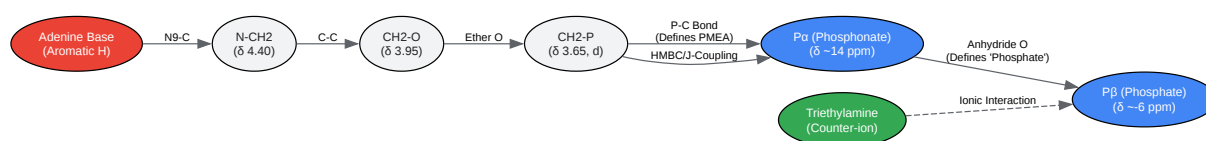
- Method: Proton-decoupled ³¹P NMR ($\{^1H\}$).
- Solvent: D₂O with EDTA (to sequester trace metals that broaden P signals).

Interpretation:

- Adefovir (PMEA): Shows a single singlet around δ 16–18 ppm (Phosphonate).

- Adefovir Phosphate (PMEAp): Shows two doublets due to P-P coupling ($^2J_{PP} \approx 20\text{--}30\text{ Hz}$).
 - $P\alpha$ (Phosphonate): $\sim \delta 12\text{--}15\text{ ppm}$ (Doublet).
 - $P\beta$ (Phosphate): $\sim \delta -5\text{ to }-10\text{ ppm}$ (Doublet).
 - Note: The formation of the anhydride bond shields the $P\beta$ significantly compared to the phosphonate $P\alpha$.

Diagram 2: Molecular Connectivity & NMR Correlations



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Caption: Connectivity map highlighting the P-C bond (phosphonate) and P-O-P anhydride (phosphate extension).

Experimental Validation Protocols

Protocol A: Sample Preparation for NMR

- Weighing: Accurately weigh 5–10 mg of the Adefovir Phosphate TEA salt.
- Solvation: Dissolve in 600 μL of D_2O (99.9% D).
- pH Adjustment (Optional): If signals are broad, the pH may be fluctuating. Addition of a trace amount of NaOD or DCl to stabilize pH can sharpen P-OH signals, though TEA usually buffers the solution sufficiently.
- Acquisition:

- ^1H : 16 scans, relaxation delay (d_1) $\geq 2.0\text{s}$ (to allow accurate integration of aromatic protons).
- ^{31}P : 64–128 scans, spectral width sufficient to cover -20 to +30 ppm.

Protocol B: HPLC Purity Check (Before Elucidation)

Ensure the salt is not a physical mixture of Adefovir and TEA-Phosphate.

- Column: Anion Exchange (SAX) or C18 with Ion Pairing (e.g., Tetrabutylammonium hydrogensulfate).
- Rationale: Adefovir (PMEA) and Adefovir Phosphate (PMEAp) have vastly different retention times due to the extra negative charges on the phosphate group. PMEAp will elute significantly later than PMEA on an anion exchange column.

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